

Personal protective equipment for handling SR-717

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Compound of Interest

Compound Name: SR-717

Cat. No.: B15607652

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Essential Safety and Handling Guide for SR-717

This document provides crucial safety and logistical information for the handling and disposal of **SR-717**, a non-nucleotide STING (stimulator of interferon genes) agonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

SR-717 (free acid) is classified with specific hazards that necessitate the use of appropriate personal protective equipment.^[1] The GHS classification and corresponding required PPE are summarized below.

Table 1: GHS Hazard Classification for **SR-717** (free acid)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation
Source: MedChemExpress Safety Data Sheet[1]		

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **SR-717**

Protection Type	Specification	Precautionary Statement Code
Eye Protection	Safety goggles with side-shields	P280
Hand Protection	Protective gloves (e.g., nitrile, butyl rubber)	P280
Skin and Body Protection	Impervious clothing (e.g., lab coat)	P280
Respiratory Protection	Suitable respirator	P261
Source: MedChemExpress Safety Data Sheet[1]		

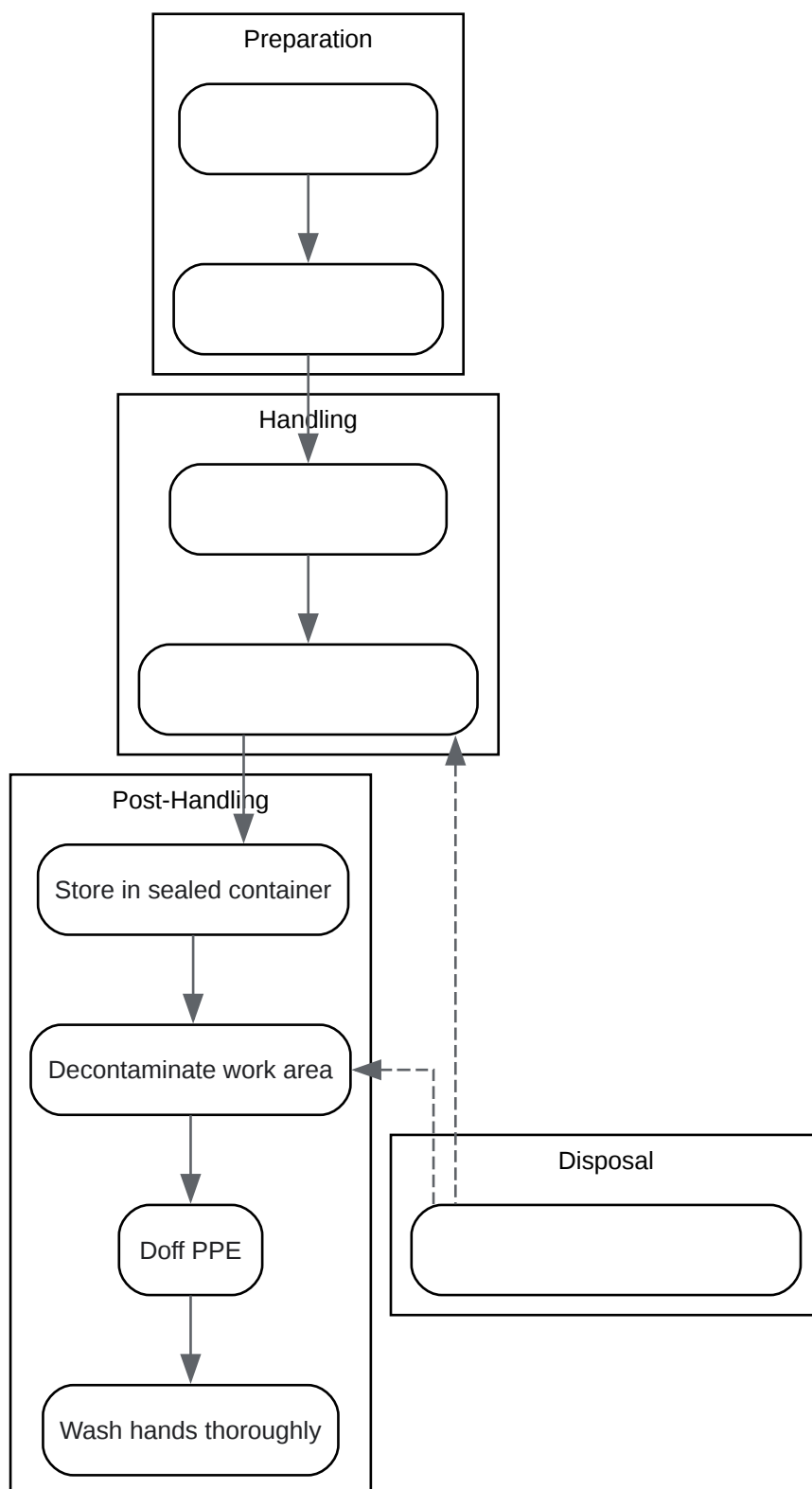
Operational Plan: Handling and Storage

Safe handling and storage of **SR-717** are critical to prevent exposure and maintain the integrity of the compound.

Standard Operating Procedure for Handling **SR-717**:

- Engineering Controls: Always handle **SR-717** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.^[1] Ensure that a safety shower and eyewash station are readily accessible.^[1]
- Personal Hygiene: Do not eat, drink, or smoke in areas where **SR-717** is handled.^[1] Wash hands thoroughly after handling the compound, even if gloves were worn.^[1]
- Donning PPE: Before handling the compound, put on all required PPE as specified in Table 2.
- Weighing and Aliquoting: If working with the solid form, conduct weighing and aliquoting in a fume hood to avoid generating dust. For solutions, which may be prepared in solvents like DMSO, handle with the same level of precaution.^[2]^[3]
- Spill Management: In the event of a spill, evacuate the immediate area. Use absorbent materials to contain the spill, and decontaminate surfaces with a suitable solvent like alcohol.^[1] Dispose of contaminated materials as hazardous waste.^[1]
- Storage: Store **SR-717** in a tightly sealed container in a cool, well-ventilated area, protected from light and moisture.

Experimental Workflow for Handling **SR-717**



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Caption: Workflow for the safe handling of **SR-717** in a laboratory setting.

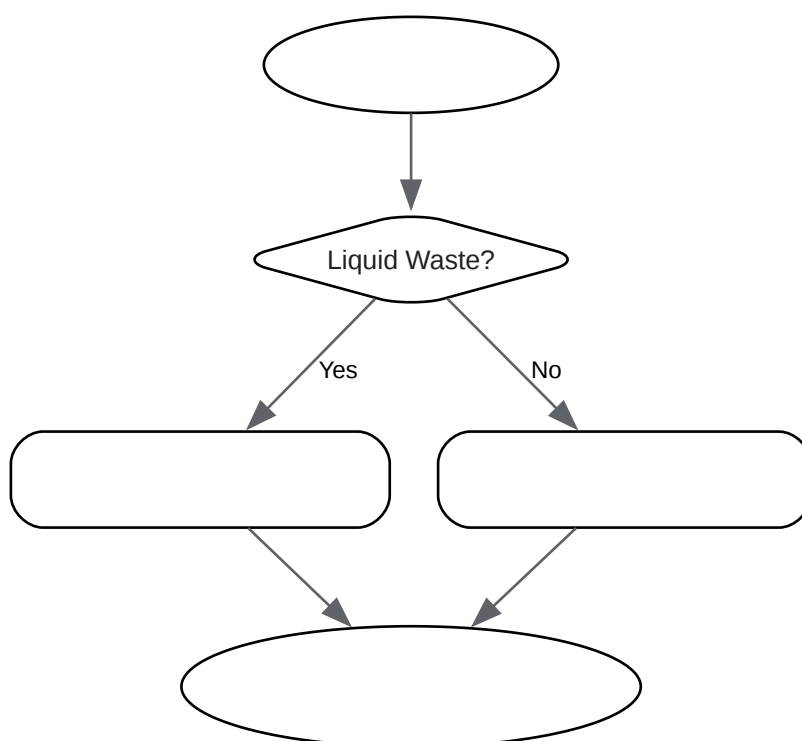
Disposal Plan

Proper disposal of **SR-717** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Procedure for Disposal of **SR-717** Waste:

- **Waste Segregation:** Do not mix **SR-717** waste with other waste streams. Keep solid waste (e.g., contaminated gloves, weigh boats) separate from liquid waste (e.g., unused solutions).
- **Containerization:** Collect all **SR-717** waste in clearly labeled, sealed containers. The label should include the chemical name, hazard symbols, and date of accumulation.
- **Disposal Protocol:** Dispose of contaminated material in accordance with local, state, and federal regulations for hazardous chemical waste.^[1] Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.
- **Decontamination of Empty Containers:** Thoroughly rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous liquid waste.

Logical Flow for **SR-717** Waste Disposal



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Caption: Decision process for the proper disposal of **SR-717** waste.

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